

# Proper Disposal Procedures for MeOSuc-AAPV-AMC

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: MeOSuc-AAPV-AMC

Cat. No.: B12409300

[Get Quote](#)

For researchers, scientists, and drug development professionals utilizing **MeOSuc-AAPV-AMC** (N-Methoxysuccinyl-Ala-Ala-Pro-Val-7-amido-4-methylcoumarin), a fluorogenic substrate for elastase, adherence to proper disposal protocols is crucial for maintaining laboratory safety and environmental compliance. This guide provides essential, step-by-step information for the safe handling and disposal of this chemical.

## Chemical and Physical Properties

A summary of the key quantitative data for **MeOSuc-AAPV-AMC** is presented below for easy reference.

Property	Value
Molecular Formula	C <sub>31</sub> H <sub>41</sub> N <sub>5</sub> O <sub>9</sub>
Molecular Weight	627.69 g/mol
CAS Number	72252-90-5
Appearance	Solid
Solubility (25°C)	DMSO: 60 mg/mL
Storage Temperature	-20°C, protect from light, keep dry and sealed

## Disposal Protocol

The primary recommended method for the disposal of **MeOSuc-AAPV-AMC** is incineration by a licensed waste disposal company. Always adhere to federal, state, and local environmental regulations.

#### Step-by-Step Disposal Procedure:

- **Consult Local Regulations:** Before initiating any disposal procedure, consult your institution's Environmental Health and Safety (EHS) department and review all applicable federal, state, and local regulations.
- **Do Not Mix:** Keep **MeOSuc-AAPV-AMC** in its original or a clearly labeled, compatible container. Do not mix it with other chemical waste.
- **Dissolution (if necessary):** If required by the waste disposal facility, dissolve or mix the material with a combustible solvent.
- **Incineration:** Arrange for the chemical to be burned in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#)
- **Uncleaned Packaging:** Dispose of uncleaned packaging in the same manner as the product itself, in accordance with official regulations.[\[2\]](#)

## Safety and Handling Precautions

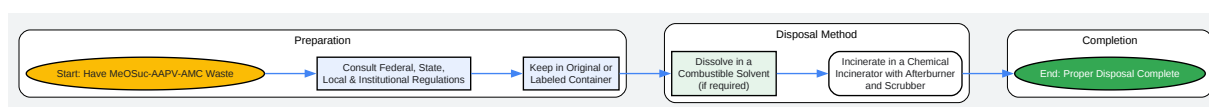
While **MeOSuc-AAPV-AMC** is not classified as a hazardous substance, general laboratory safety precautions should be followed.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety glasses, gloves, and a lab coat when handling the compound.
- **Ventilation:** Use in a well-ventilated area.
- **First Aid:**
  - **After inhalation:** Move to fresh air. If symptoms persist, consult a doctor.[\[2\]](#)
  - **After skin contact:** The product is generally not irritating to the skin.[\[2\]](#) Wash with soap and water.

- After eye contact: Rinse opened eye for several minutes under running water.[2]
- After swallowing: If symptoms persist, consult a doctor.[2]

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **MeOSuc-AAPV-AMC**.



[Click to download full resolution via product page](#)

Caption: Logical workflow for the proper disposal of **MeOSuc-AAPV-AMC**.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. peptide.co.jp [peptide.co.jp]
- 2. cdn.caymanchem.com [cdn.caymanchem.com]
- To cite this document: BenchChem. [Proper Disposal Procedures for MeOSuc-AAPV-AMC]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12409300#meosuc-aapv-amc-proper-disposal-procedures]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)